

# What are the common synonyms for Acid Alizarin Red B?

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## Compound of Interest

Compound Name: Acid Alizarin Red B

Cat. No.: B12377874

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An In-depth Technical Guide to **Acid Alizarin Red B** and its Common Counterpart, Alizarin Red S

## Introduction

For researchers, scientists, and professionals in drug development, the precise identification and application of chemical reagents are paramount. This guide addresses the common synonyms, technical properties, and applications of **Acid Alizarin Red B**. It also provides a detailed comparative analysis with the more prevalent Alizarin Red S, a compound often associated with similar applications but possessing a distinct chemical identity. This document aims to clarify the distinctions between these two dyes and serves as a comprehensive resource for their use in laboratory settings.

## Acid Alizarin Red B: Synonyms and Chemical Identity

**Acid Alizarin Red B** is an acid chrome monoazo dye.<sup>[1]</sup> Despite inquiries for common synonyms, multiple chemical suppliers explicitly state that **Acid Alizarin Red B** has no widely recognized synonyms.<sup>[2]</sup> It is crucial to refer to this compound by its specific name and CAS number to avoid confusion.

## Chemical and Physical Properties

A summary of the key properties of **Acid Alizarin Red B** is presented in the table below.

Property	Value
CAS Number	1836-22-2
Molecular Formula	C <sub>17</sub> H <sub>9</sub> N <sub>2</sub> Na <sub>3</sub> O <sub>9</sub> S <sub>2</sub>
Molecular Weight	518.36 g/mol
Appearance	Bright, scarlet, translucent red dye
Application	Dyes wool Bordeaux red, used for calcium determination. <a href="#">[1]</a> <a href="#">[3]</a>

## Alizarin Red S: A Widely Used Alternative

In the context of biomedical research, particularly in studies involving calcification and osteogenesis, Alizarin Red S is a much more commonly utilized dye.[\[4\]](#) Due to its frequent use, it is often mistakenly cross-referenced with other red dyes. It is imperative for researchers to understand that **Acid Alizarin Red B** and Alizarin Red S are chemically distinct compounds.

## Common Synonyms for Alizarin Red S

Alizarin Red S is known by a variety of synonyms, including:

- Mordant Red 3
- C.I. 58005
- Sodium alizarinsulfonate
- Alizarine S
- Alizarine sulfonate
- Alizarin Red, water-soluble
- Alizarin Carmine
- Alizarin sodium monosulfonate

## Chemical and Physical Properties of Alizarin Red S

The properties of Alizarin Red S are summarized in the table below for comparison.

Property	Value
CAS Number	130-22-3
Molecular Formula	C <sub>14</sub> H <sub>7</sub> NaO <sub>7</sub> S
Molecular Weight	342.25 g/mol
Appearance	Orange-yellow powder
Application	Histological stain for calcium deposits in tissues, quantification of mineralization in osteogenesis assays.

## Experimental Protocol: Alizarin Red S Staining for Calcium Mineralization

Alizarin Red S is the gold standard for detecting and quantifying mineralization in cell culture. The following protocol is a widely accepted method for staining calcium deposits in in vitro osteogenesis assays.

### Reagents and Equipment

- Alizarin Red S (CAS 130-22-3)
- Distilled water (ddH<sub>2</sub>O)
- 0.1% Ammonium hydroxide or 10% Hydrochloric acid (for pH adjustment)
- Phosphate-buffered saline (PBS)
- 4% Paraformaldehyde or 10% Formalin (for cell fixation)
- 10% Acetic acid or 10% Cetylpyridinium chloride (for quantification)

- Microplate reader (for quantification)

## Staining Procedure

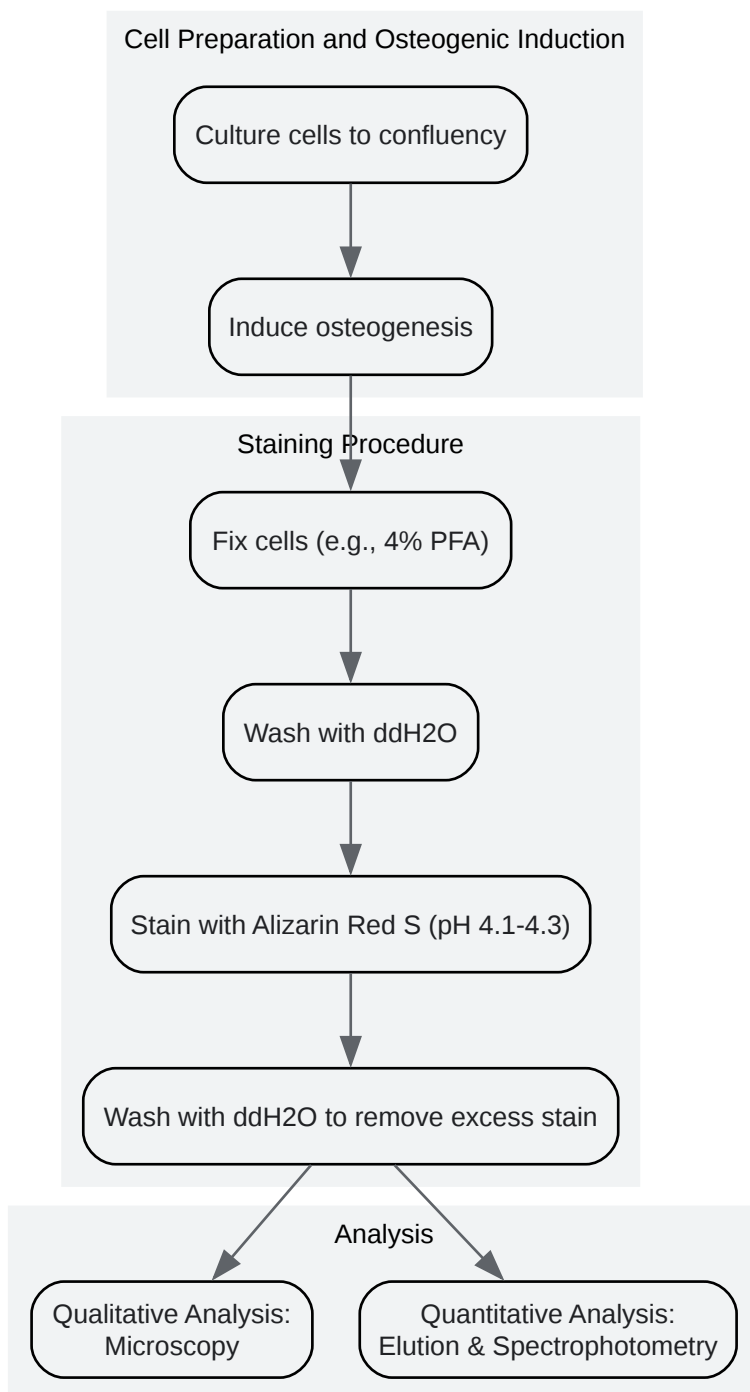
- **Cell Culture and Induction of Osteogenesis:** Culture cells to confluence and treat with osteogenic differentiation medium. The optimal duration of induction should be determined empirically by observing the formation of calcified nodules.
- **Fixation:** Carefully aspirate the culture medium and wash the cells 2-3 times with PBS. Fix the cells with 4% paraformaldehyde or 10% formalin for 15-30 minutes at room temperature.
- **Washing:** Remove the fixative and wash the cells 2-3 times with ddH<sub>2</sub>O to remove any residual fixative.
- **Staining:** Add the 2% Alizarin Red S solution (pH 4.1-4.3) to each well, ensuring the cell monolayer is completely covered. Incubate for 20-45 minutes at room temperature, protected from light.
- **Final Washes:** Remove the Alizarin Red S solution and wash the cells 3-5 times with ddH<sub>2</sub>O to reduce background staining.
- **Visualization:** The stained mineralized nodules, appearing as bright orange-red deposits, can be visualized using a bright-field microscope.

## Quantification of Mineralization

- **Elution:** After imaging, add 10% acetic acid or 10% cetylpyridinium chloride to each well to elute the bound Alizarin Red S stain. Incubate for 15-30 minutes at room temperature with gentle shaking.
- **Neutralization (if using acetic acid):** Transfer the slurry to a microcentrifuge tube, heat at 85°C for 10 minutes, and then cool on ice for 5 minutes. Centrifuge at 20,000 x g for 15 minutes. Transfer the supernatant to a new tube and neutralize with 10% ammonium hydroxide.
- **Absorbance Measurement:** Read the absorbance of the solution at 405 nm (for acetic acid extraction) or 562 nm (for cetylpyridinium chloride extraction) using a microplate reader. The absorbance is directly proportional to the amount of mineralized calcium.

# Visualizing Experimental Workflows and Signaling Pathways

## Experimental Workflow for Alizarin Red S Staining and Quantification

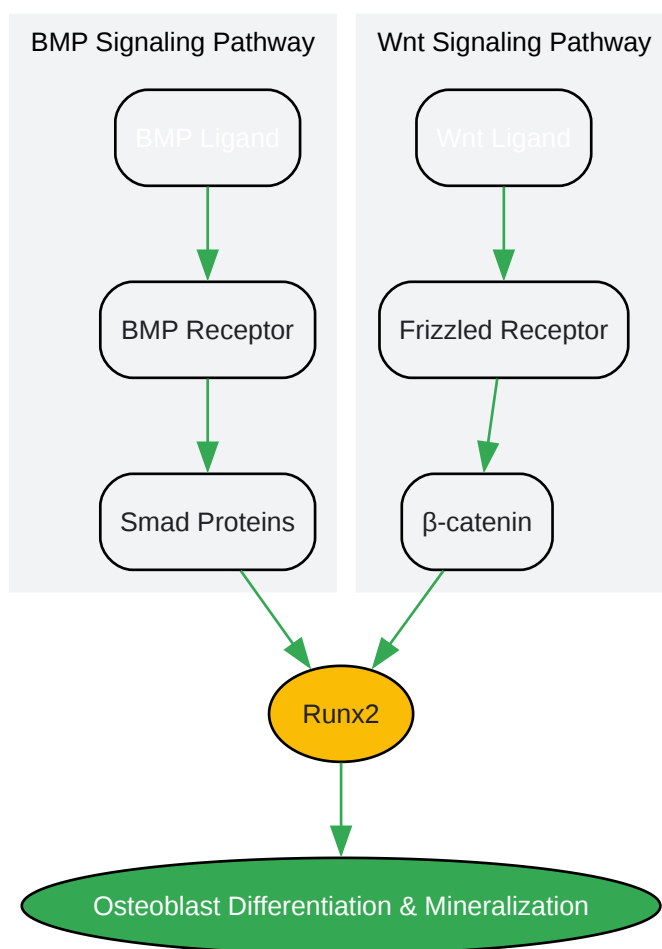


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Caption: Workflow for Alizarin Red S staining and analysis.

## Key Signaling Pathways in Osteogenesis

The process of osteogenesis, which is assessed by Alizarin Red S staining, is regulated by complex signaling pathways. The Bone Morphogenetic Protein (BMP) and Wingless-related integration site (Wnt) pathways are critical in this process.

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Caption: Key signaling pathways in osteoblast differentiation.

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## References

- 1. merriam-webster.com [merriam-webster.com]
- 2. chemscene.com [chemscene.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. benchchem.com [benchchem.com]
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